

Application of 3,5-Dimethoxybenzaldehyde in the Fragrance Industry: Application Notes and Protocols

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzaldehyde

Cat. No.: B042067

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Introduction

3,5-Dimethoxybenzaldehyde is a versatile aromatic aldehyde that, while possessing a pleasant aroma, primarily serves as a crucial intermediate in the synthesis of more complex molecules within the fragrance and pharmaceutical industries.^{[1][2]} Its unique chemical structure, featuring a benzene ring with two methoxy groups at the 3 and 5 positions and an aldehyde group, allows for a variety of chemical transformations, making it a valuable building block for novel compounds.^[1] While some sources describe its scent as a sweet, floral aroma, its direct application in perfume formulations is not a standard industry practice.^{[1][3]} Instead, its significance lies in its role as a precursor to other fragrance ingredients and its utility in broader organic synthesis.^{[2][4]}

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3,5-Dimethoxybenzaldehyde** is essential for its handling, application in synthesis, and safety considerations.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[1][5]
Molecular Weight	166.17 g/mol	[1][5]
CAS Number	7311-34-4	[1][5]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	45-48 °C	[6]
Boiling Point	151 °C at 16 mmHg	[6]
Solubility	Soluble in hot methanol. Insoluble in water.	
Purity	≥98%	[7]
logP (Octanol/Water Partition Coefficient)	1.516 (Calculated)	[8]
Enthalpy of Vaporization (ΔvapH°)	50.77 kJ/mol (Calculated)	[8]
Vapor Pressure	Data not available in the searched literature.	
Odor Threshold	Data not available in the searched literature.	

Applications in the Fragrance Industry

The primary application of **3,5-Dimethoxybenzaldehyde** in the fragrance industry is as a chemical intermediate. Its reactive aldehyde group and the electron-donating methoxy groups make it a suitable starting material for the synthesis of various fragrance compounds.

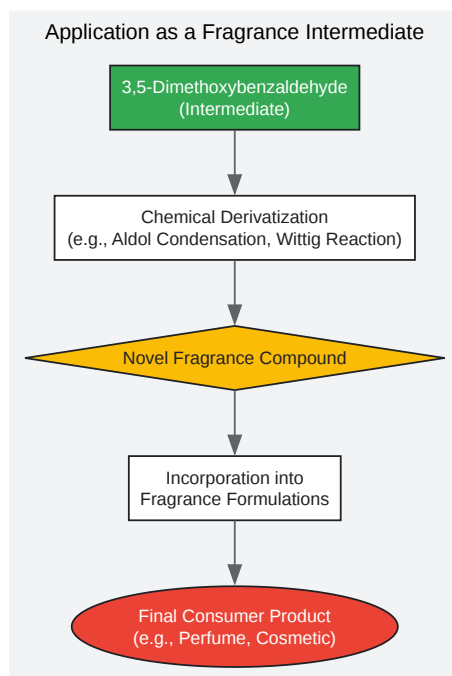
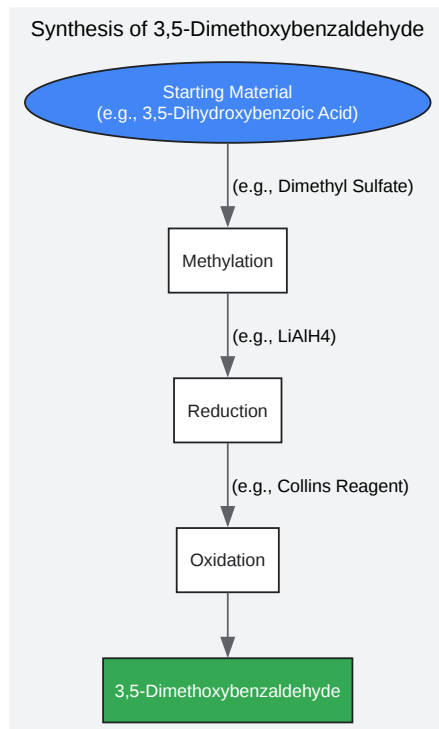
Role as a Synthesis Intermediate

3,5-Dimethoxybenzaldehyde serves as a foundational molecule for creating more complex aroma chemicals. The aldehyde functional group can undergo a variety of reactions, including:

- Aldol Condensation: To form larger molecules with new carbon-carbon bonds, potentially leading to compounds with unique scent profiles.
- Wittig Reaction: To introduce double bonds and extend the carbon chain.
- Reductive Amination: To produce amine derivatives, which can be precursors to other fragrance ingredients.
- Oxidation and Reduction: To yield the corresponding carboxylic acid or alcohol, further expanding the range of possible derivatives.

The logical workflow for the utilization of **3,5-Dimethoxybenzaldehyde** in the fragrance industry, from its synthesis to its end-use as an intermediate, is depicted in the following diagram.

Workflow for 3,5-Dimethoxybenzaldehyde in Fragrance Synthesis



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Caption: Logical workflow from synthesis to application of **3,5-Dimethoxybenzaldehyde**.

Experimental Protocols

Synthesis of 3,5-Dimethoxybenzaldehyde

A representative synthesis of **3,5-Dimethoxybenzaldehyde** can be achieved through a multi-step process starting from 3,5-dihydroxybenzoic acid.^[4]

Step 1: Methylation of 3,5-Dihydroxybenzoic Acid

- Dissolve 1.01 g of 3,5-dihydroxybenzoic acid in 20 ml of acetone.
- Add 5.02 g of potassium carbonate and 4 ml of dimethyl sulfate to the solution.
- Reflux the mixture for 4 hours.
- After cooling, filter to remove the potassium carbonate.
- Decompose the excess dimethyl sulfate with concentrated ammonium hydroxide.
- Dilute the mixture with a large volume of water and extract with diethyl ether.
- Wash the ethereal solution with water, dry over anhydrous sodium sulfate, and evaporate the solvent in vacuo.
- Recrystallize the resulting residue from methanol-water to obtain methyl 3,5-dimethoxybenzoate.

Step 2: Reduction of Methyl 3,5-Dimethoxybenzoate

- Prepare a suspension of 1.22 g of lithium aluminium hydride (LiAlH_4) in absolute diethyl ether.
- Add a solution of the methyl 3,5-dimethoxybenzoate from the previous step in absolute diethyl ether dropwise to the LiAlH_4 suspension.
- Reflux the mixture for a specified period to ensure complete reduction.
- Carefully quench the reaction by the dropwise addition of water, followed by a sodium hydroxide solution.

- Filter the resulting mixture and extract the filtrate with diethyl ether.
- Dry the combined ethereal extracts and evaporate the solvent to yield 3,5-dimethoxybenzyl alcohol.

Step 3: Oxidation of 3,5-Dimethoxybenzyl Alcohol

- Prepare the Collins reagent by adding 17.9 g of chromium trioxide to a solution of 28.3 g of pyridine in 400 ml of dichloromethane.
- Add a solution of 5.04 g of 3,5-dimethoxybenzyl alcohol in 100 ml of dichloromethane to the Collins reagent.
- Stir the reaction mixture at room temperature until the oxidation is complete (monitor by TLC).
- Filter the reaction mixture through a pad of silica gel to remove chromium salts.
- Evaporate the solvent from the filtrate to obtain crude **3,5-Dimethoxybenzaldehyde**.
- Purify the crude product by recrystallization or column chromatography.

Quality Control: Gas Chromatography-Mass Spectrometry (GC-MS)

To ensure the purity of the synthesized **3,5-Dimethoxybenzaldehyde**, which is critical for its use as an intermediate, Gas Chromatography-Mass Spectrometry (GC-MS) is the recommended analytical technique.^[9]

Objective: To determine the purity of a **3,5-Dimethoxybenzaldehyde** sample and identify any potential impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID) and a Mass Spectrometer (MS).

- Capillary Column suitable for the analysis of aromatic aldehydes (e.g., a non-polar or medium-polar column).

Procedure:

- Sample Preparation: Prepare a dilute solution of the **3,5-Dimethoxybenzaldehyde** sample in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- GC Conditions (Typical):
 - Injector Temperature: 250 °C
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min).
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a suitable lower m/z to a higher m/z to encompass the molecular ion and fragment ions of the target compound and potential impurities.
- Analysis:
 - Inject a small volume of the prepared sample into the GC-MS system.
 - The compound will be separated from any impurities in the GC column based on their boiling points and interactions with the stationary phase.
 - The separated compounds will then be detected by the MS, which provides a mass spectrum for each component.
- Data Interpretation:

- The purity of the **3,5-Dimethoxybenzaldehyde** can be determined by the relative peak area in the chromatogram.
- The mass spectrum of the main peak should be compared with a reference spectrum from a library (e.g., NIST) to confirm the identity of **3,5-Dimethoxybenzaldehyde**.
- Any other peaks in the chromatogram can be identified by their mass spectra to determine the nature of the impurities.

Sensory Evaluation Protocol

While not a primary fragrance ingredient, characterizing the odor profile of **3,5-Dimethoxybenzaldehyde** is important for research and for understanding any potential sensory impact it might have as an intermediate. A descriptive sensory analysis can be employed for this purpose.^{[9][10]}

Objective: To describe the olfactory characteristics of **3,5-Dimethoxybenzaldehyde**.

Panelists: A panel of trained sensory assessors (typically 8-12 individuals) with demonstrated olfactory acuity.

Materials:

- High-purity **3,5-Dimethoxybenzaldehyde**.
- Odorless solvent (e.g., dipropylene glycol or ethanol).
- Glass smelling strips.
- Odor-free evaluation booths.

Procedure:

- Sample Preparation: Prepare a dilution of **3,5-Dimethoxybenzaldehyde** in the chosen solvent (e.g., 1% or 5% w/w).
- Vocabulary Development: In a preliminary session, the panel collectively develops a list of descriptive terms for the aroma of the sample. This may include terms related to its primary

character (e.g., sweet, floral, woody) and any secondary notes.

- Evaluation:
 - Each panelist dips a clean smelling strip into the sample solution.
 - The panelists evaluate the odor of the strip at different time intervals (e.g., immediately, after 5 minutes, after 30 minutes) to assess the evolution of the scent.
 - Panelists rate the intensity of each descriptive term on a structured scale (e.g., a 15-cm line scale anchored from "not perceptible" to "very strong").
- Data Analysis: The intensity ratings from all panelists are collected and statistically analyzed (e.g., using ANOVA) to generate a sensory profile of the compound.

Stability and Storage

Proper storage and handling are crucial to maintain the integrity of **3,5-Dimethoxybenzaldehyde**.

- Storage Conditions: Store in a cool, dry, and well-ventilated area, away from heat and direct sunlight.^[1] It is recommended to store at 0-8 °C.^[1]
- Incompatibilities: Incompatible with strong oxidizing agents, strong bases, and strong reducing agents.
- Stability: The compound can be sensitive to air and light. Stability testing under accelerated conditions (e.g., elevated temperature and UV light exposure) can be performed to predict its shelf life and potential degradation pathways in various formulations.^{[11][12]}

Conclusion

3,5-Dimethoxybenzaldehyde is a valuable chemical entity for the fragrance industry, primarily functioning as a versatile intermediate for the synthesis of novel aroma compounds. While it possesses a pleasant scent, its direct use in perfumery is limited. A thorough understanding of its synthesis, physicochemical properties, and analytical characterization is essential for its effective utilization in research and development within the fragrance and broader chemical

industries. The provided protocols offer a framework for the synthesis, quality control, and sensory evaluation of this important building block.

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